

An In-depth Technical Guide to 1-Formylpyrrolidine: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Formylpyrrolidine

Cat. No.: B1209714

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Formylpyrrolidine, also known as N-formylpyrrolidine or pyrrolidine-1-carboxaldehyde, is a heterocyclic organic compound with the chemical formula C_5H_9NO . It serves as a versatile intermediate in organic synthesis and as a monomer constituent for gas clathrate inhibitors.^[1] This document provides a comprehensive overview of its physical and chemical properties, outlines known synthetic pathways, and discusses its applications, with a focus on providing researchers and drug development professionals with critical technical information.

Chemical Identity and Physical Properties

1-Formylpyrrolidine is a clear, slightly yellow liquid at room temperature.^{[1][2][3]} It is a combustible liquid and should be stored in a dry, well-ventilated place.

Table 1: Physical and Chemical Properties of **1-Formylpyrrolidine**

Property	Value	Source(s)
Molecular Formula	C5H9NO	[2] [3] [4] [5]
Molecular Weight	99.13 g/mol	[4] [6]
CAS Number	3760-54-1	[2] [4]
Appearance	Clear to slightly yellow liquid	[1] [2] [3]
Density	1.04 g/mL at 25 °C	[1] [5]
Boiling Point	92-94 °C at 15 mmHg	[1] [5]
204.4 °C at 760 mmHg	[2]	
Flash Point	95 °C (203 °F) - closed cup	[2]
Refractive Index	n _{20/D} 1.479	[2] [3] [5]
Vapor Pressure	2.71 mmHg at 25 °C	[2] [3]
LogP	0.81240	[2] [5]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	1	[2]

Synthesis of 1-Formylpyrrolidine

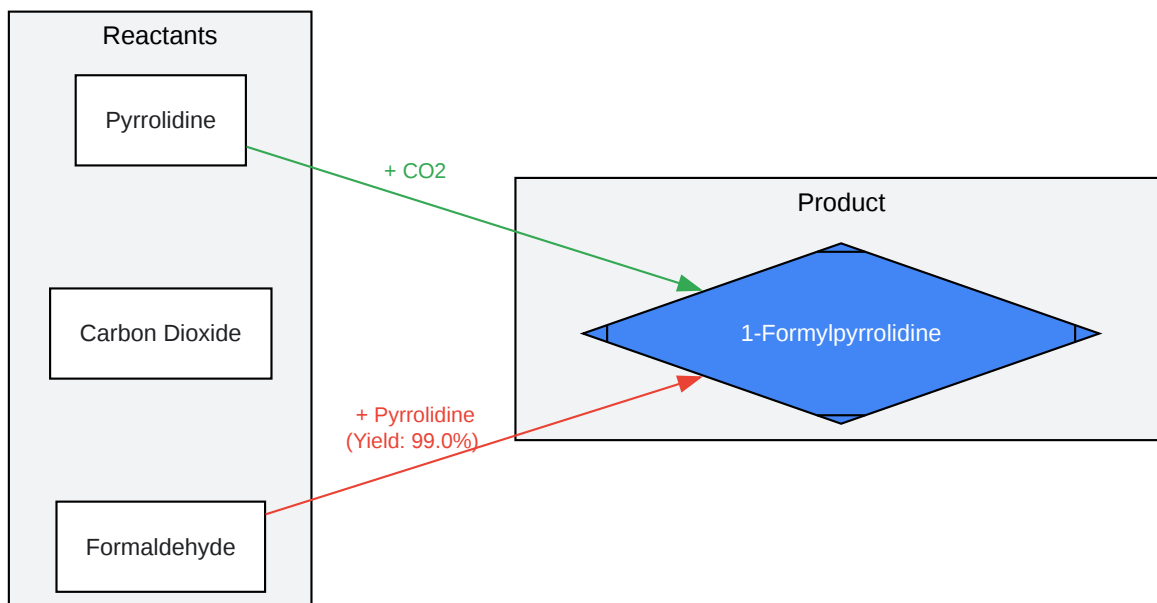
1-Formylpyrrolidine can be synthesized through various chemical routes, typically involving the formylation of pyrrolidine. While detailed, step-by-step experimental protocols are not readily available in public literature, established pathways include the reaction of pyrrolidine with a formylating agent.

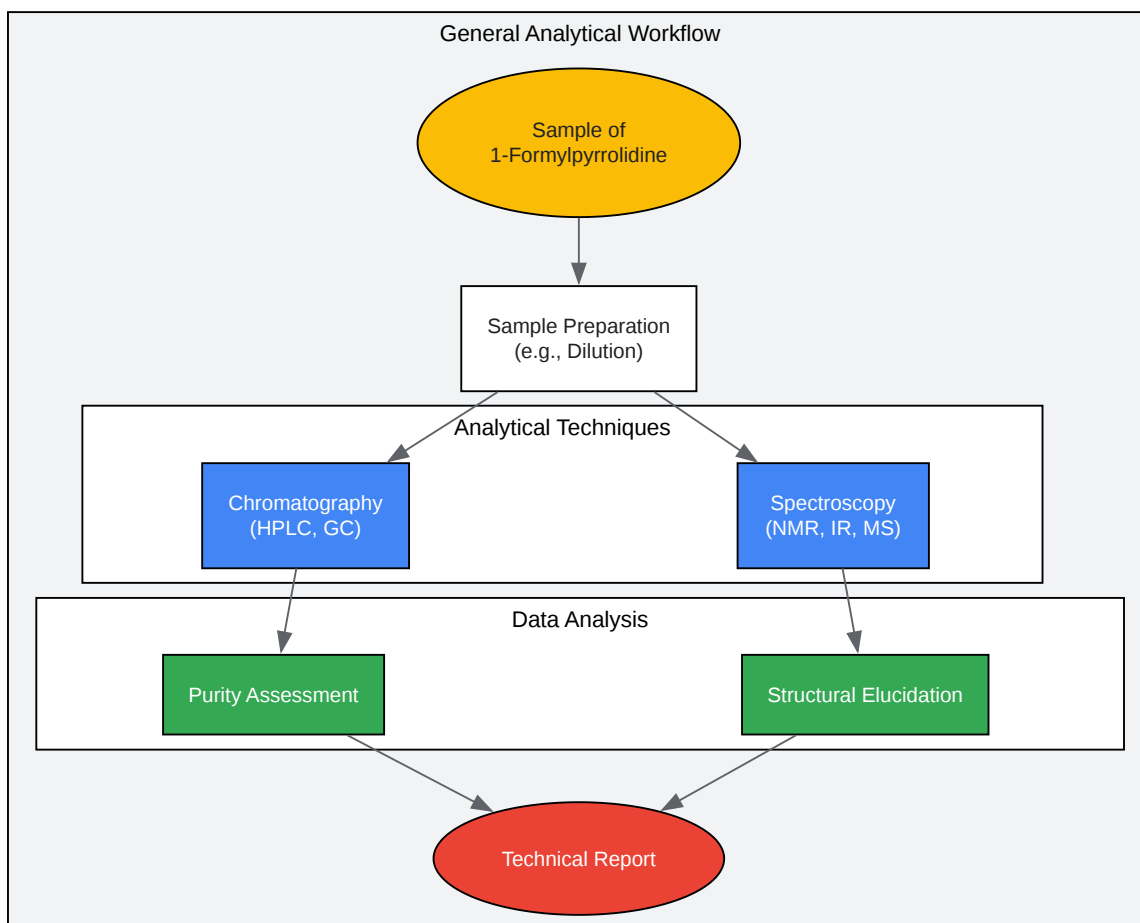
Two reported synthetic routes are:

- The reaction of pyrrolidine with carbon dioxide.
- The reaction of pyrrolidine with formaldehyde, which has a reported yield of 99.0%.[\[2\]](#)

The precursors for its synthesis include pyrrolidine, formic acid, carbon monoxide, and carbon dioxide.^[5]

Below is a logical workflow illustrating these synthetic pathways.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-FORMYLPYRROLIDINE | 3760-54-1 [chemicalbook.com]
- 2. 1-Formylpyrrolidine | lookchem [lookchem.com]

- 3. chembk.com [chembk.com]
- 4. 1-Pyrrolidinecarboxaldehyde | C₅H₉NO | CID 77372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-formylpyrrolidine | CAS#:3760-54-1 | Chemsrcc [chemsrc.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Formylpyrrolidine: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209714#1-formylpyrrolidine-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com